

Essential Safety and Operational Guide for 1-Methylcyclohexanecarbaldehyde

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Compound of Interest

Compound Name: **1-Methylcyclohexanecarbaldehyde**

Cat. No.: **B1312212**

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This guide provides immediate safety, handling, and disposal protocols for **1-Methylcyclohexanecarbaldehyde**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

1-Methylcyclohexanecarbaldehyde is classified as a hazardous substance. Key hazards include:

- Flammable Liquid: It is a flammable liquid and vapor.[1][2][3]
- Skin Irritant: Causes skin irritation.[2][3]
- Eye Irritant: Causes serious eye irritation.[2][3]
- Respiratory Irritant: May cause respiratory irritation.[2][3]
- Harmful if Swallowed: It can be harmful if ingested.[1]

Quantitative Safety Data

A summary of the key quantitative safety and physical data for **1-Methylcyclohexanecarbaldehyde** is presented in the table below.

Property	Value
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol
CAS Number	6140-64-3
GHS Hazard Class	Flammable Liquid Category 3
Skin Irritation Category 2	
Eye Irritation Category 2A	
Specific Target Organ Toxicity (Single Exposure)	
Category 3	
Hazard Statements	H226, H315, H319, H335

Source: PubChem, Synquest Labs[[1](#)][[3](#)]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Methylcyclohexanecarbaldehyde** to minimize exposure and ensure personal safety.

Recommended PPE

PPE Category	Specification
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). ^[4] Gloves should be inspected before use and replaced regularly.
Eye and Face Protection	Use chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary. ^{[5][6]}
Skin and Body Protection	A flame-retardant lab coat or chemical-resistant apron should be worn. ^[7] For larger quantities or where splashing is possible, liquid-impermeable coveralls are recommended.
Respiratory Protection	Handle in a well-ventilated area, preferably within a chemical fume hood. ^[7] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Experimental Protocol: Safe Handling

- Preparation:
 - Ensure a calibrated fire extinguisher (ABC type) is readily accessible.^[7]
 - Have spill control materials (e.g., inert absorbent material like vermiculite or sand) available.^[8]
 - Work in a well-ventilated area, such as a chemical fume hood.^[7]

- Remove all potential ignition sources from the handling area.[9]
- Handling:
 - Ground and bond containers and receiving equipment to prevent static discharge.[9][10]
 - Use only non-sparking tools.[9][10]
 - Keep the container tightly closed when not in use.[6][10]
 - Avoid breathing vapors.[10]
 - Avoid contact with skin and eyes.[10]
- Emergency Procedures:
 - In case of skin contact: Immediately wash the affected area with soap and plenty of water. [8] Remove contaminated clothing.
 - In case of eye contact: Rinse cautiously with water for several minutes.[9] Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[9]
 - If inhaled: Move the person to fresh air and keep them comfortable for breathing.[9]
 - If swallowed: Do NOT induce vomiting.[9] Rinse mouth with water and seek immediate medical attention.[8][9]

Experimental Protocol: Spill Management

- Immediate Actions:
 - Evacuate non-essential personnel from the spill area.[8]
 - Eliminate all ignition sources.[8]
 - Ensure adequate ventilation.[8]
- Containment and Cleanup:

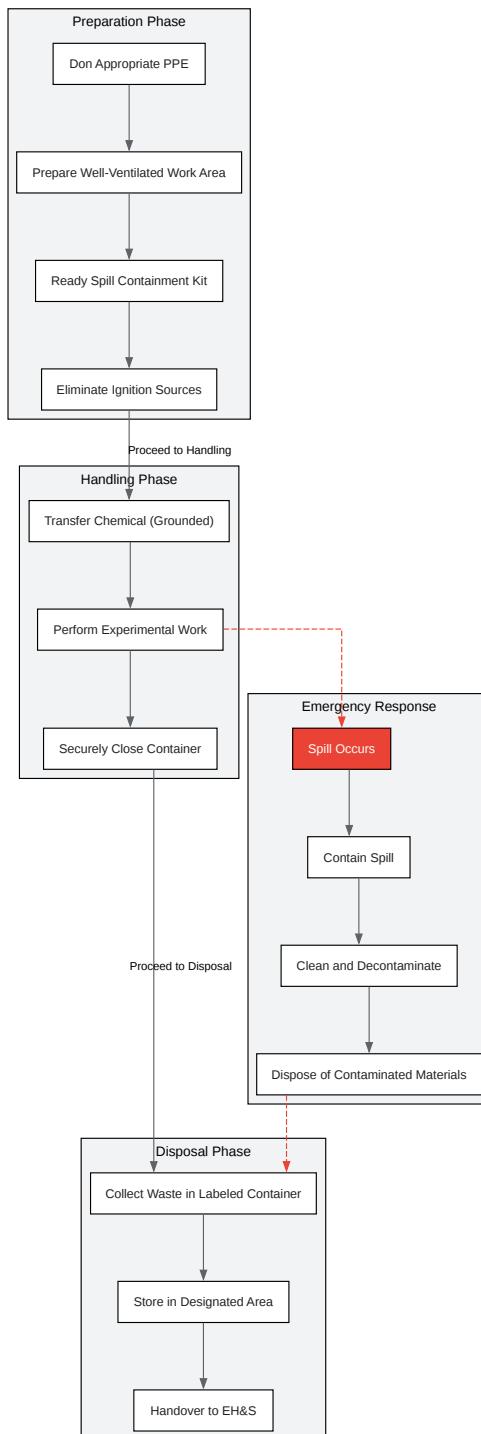
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[8]
- Carefully collect the absorbed material and contaminated debris into a designated, sealable waste container.
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.

Experimental Protocol: Waste Disposal

- Waste Segregation and Collection:
 - Collect waste **1-Methylcyclohexanecarbaldehyde** in a designated, clearly labeled, and sealed container.[11]
 - Do not mix with other waste streams unless permitted by your institution's waste management guidelines.[11]
- Container Management:
 - Keep the waste container tightly closed and store it in a well-ventilated, designated hazardous waste storage area.[11]
 - Ensure the container is properly grounded.[11]
- Final Disposal:
 - Arrange for the collection of the sealed waste container by a licensed hazardous waste disposal company.[11]
 - Do not dispose of this chemical down the drain or in regular trash.[11]

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **1-Methylcyclohexanecarbaldehyde**.



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Caption: Workflow for the safe handling and disposal of **1-Methylcyclohexanecarbaldehyde**.

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References

- 1. 1-Methylcyclohexane-1-carboxaldehyde | C8H14O | CID 11137168 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 1-Methylcyclopentane-1-carbaldehyde | C7H12O | CID 11007847 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. synquestlabs.com [synquestlabs.com]
- 4. blog.storemasta.com.au [blog.storemasta.com.au]
- 5. int-enviroguard.com [int-enviroguard.com]
- 6. Safe Practices: Handling Flammable Liquids in the Workplace [weeklysafety.com]
- 7. - Division of Research Safety | Illinois [drs.illinois.edu]
- 8. benchchem.com [benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. rcilabscan.com [rcilabscan.com]
- 11. benchchem.com [benchchem.com]
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